

Technical Guide: Monobasic Sodium Phosphate (DB09449)

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Compound of Interest

Compound Name: MS9449

Cat. No.: B12398479

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activities of monobasic sodium phosphate. It includes a summary of its chemical and physical characteristics, its role in cellular signaling, and detailed experimental protocols for its common laboratory applications.

Chemical Structure and Properties

Monobasic sodium phosphate, also known as sodium dihydrogen phosphate, is an inorganic compound with the chemical formula NaH_2PO_4 . It is a sodium salt of phosphoric acid and is available in anhydrous and hydrated forms (monohydrate and dihydrate).[1] It is widely used in various fields, including the food industry, agriculture, and pharmaceuticals.[2] In pharmaceutical formulations, it serves as a buffering agent, a sequestrant, and therapeutically as a saline laxative.[3]

Chemical Structure

The chemical structure of monobasic sodium phosphate consists of a sodium cation (Na^+) and a dihydrogen phosphate anion (H_2PO_4^-).

Physicochemical Properties

A summary of the key physicochemical properties of monobasic sodium phosphate is presented in Table 1.

Table 1: Physicochemical Properties of Monobasic Sodium Phosphate

Property	Value	References
Chemical Formula	NaH ₂ PO ₄ (anhydrous)	[1]
NaH ₂ PO ₄ ·H ₂ O (monohydrate)	[4]	
NaH ₂ PO ₄ ·2H ₂ O (dihydrate)		
Molecular Weight	119.98 g/mol (anhydrous)	[4]
137.99 g/mol (monohydrate)	[4][5]	
Appearance	White powder or crystals	[1]
Density	2.36 g/cm ³ (anhydrous)	[1]
Solubility in water	59.90 g/100 mL (0°C)	[1]
Freely soluble	[3]	
pKa	7.21 (20 °C)	[5]
pH of 1:100 solution	4.1 - 4.7	[3]
pH of 5% solution	4.1 - 4.5 (25°C)	[6]

Biological Activity and Signaling Pathways

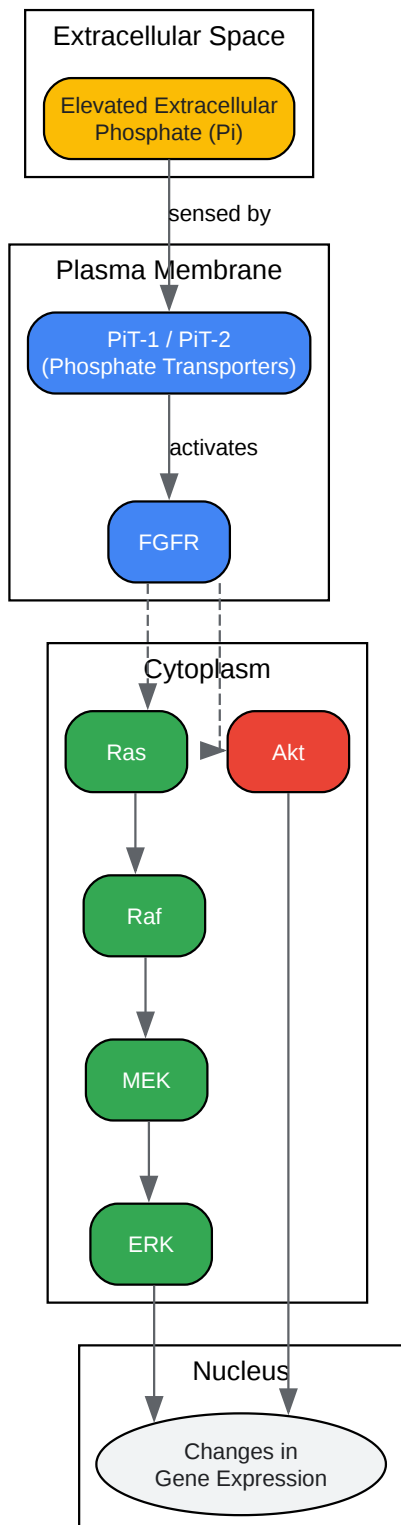
While the primary therapeutic action of monobasic sodium phosphate as a laxative is osmotic, the phosphate ion itself is a crucial signaling molecule in various cellular processes.[4][7] Extracellular inorganic phosphate (Pi) can modulate cellular functions by activating specific signaling cascades.[7]

Elevated extracellular phosphate levels have been shown to activate the Raf/MEK/ERK (MAPK) and Akt signaling pathways.[7][8] This process is believed to be initiated by the

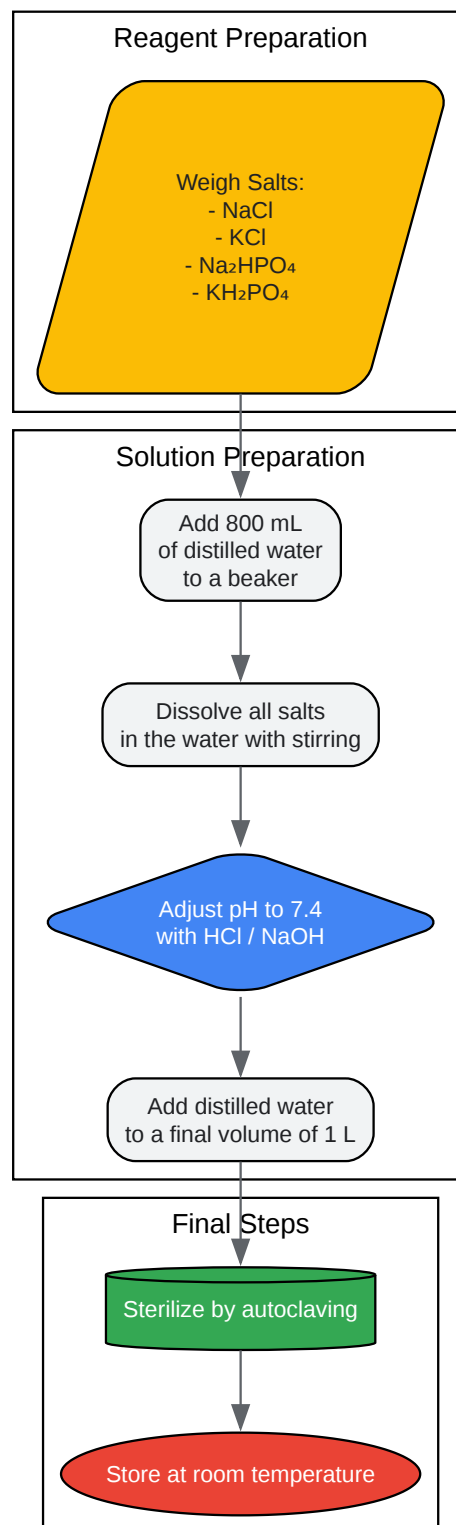
sensing of extracellular Pi by type III sodium-phosphate cotransporters, PiT-1 and PiT-2.[7][9]
The signal transduction may also involve the Fibroblast Growth Factor Receptor (FGFR).[8]
The activation of these pathways can lead to changes in gene expression that regulate processes such as cell proliferation and matrix regulation.[1]

Below is a diagram illustrating the proposed signaling pathway initiated by elevated extracellular phosphate.

Extracellular Phosphate Signaling Pathway



Workflow for Preparation of 1X PBS



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